

# Vincristine-d3 Sulfate CAS number and molecular weight

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## Compound of Interest

Compound Name: Vincristine-d3Sulfate

Cat. No.: B15604228

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## Technical Guide: Vincristine-d3 Sulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Vincristine-d3 Sulfate, a deuterated analog of the chemotherapy agent Vincristine Sulfate. This document outlines its chemical and physical properties, a detailed experimental protocol for its use as an internal standard in quantitative analysis, and a summary of the mechanism of action of vincristine.

## Core Data Presentation

Vincristine-d3 Sulfate is primarily utilized as an internal standard for the quantification of vincristine in biological samples by mass spectrometry-based assays.[1][2] Its isotopic labeling ensures similar chemical and physical behavior to the parent drug, allowing for accurate and precise measurement.

Below is a summary of the key quantitative data for Vincristine-d3 Sulfate. It is important to note that different suppliers report varying CAS numbers for this compound.

Property	Value	Source(s)
Molecular Formula	C <sub>46</sub> H <sub>55</sub> D <sub>3</sub> N <sub>4</sub> O <sub>14</sub> S	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	926.05 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	1217854-24-4	<a href="#">[3]</a> <a href="#">[5]</a>
1246817-10-6	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>	
Unlabeled Compound CAS	2068-78-2 (Vincristine Sulfate)	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Experimental Protocol: Quantification of Vincristine in Plasma by LC-MS/MS

This section details a representative methodology for the quantification of vincristine in plasma samples using Vincristine-d3 Sulfate as an internal standard. This protocol is a composite of established methods for the analysis of vincristine in biological matrices.[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Objective: To accurately determine the concentration of vincristine in plasma samples.

Materials and Reagents:

- Vincristine standard
- Vincristine-d3 Sulfate (Internal Standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Ultrapure water
- Control plasma

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

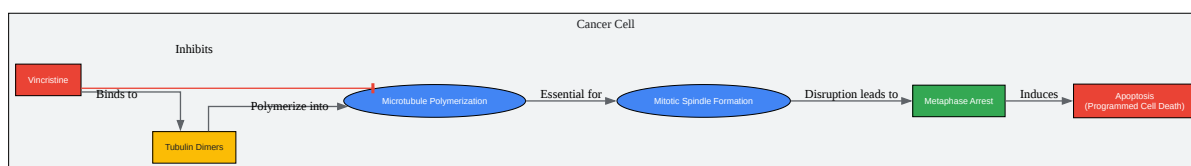
Procedure:

- Preparation of Stock Solutions and Standards:
  - Prepare stock solutions of vincristine and Vincristine-d3 Sulfate in methanol at a concentration of 1 mg/mL.
  - Prepare a working solution of the internal standard (Vincristine-d3 Sulfate) by diluting the stock solution with methanol.
  - Prepare calibration curve standards by spiking control plasma with known concentrations of vincristine.
- Sample Preparation (Protein Precipitation):
  - To a 50  $\mu$ L aliquot of plasma sample, add 150  $\mu$ L of the internal standard working solution in methanol.
  - Vortex the mixture for 30 seconds to precipitate proteins.
  - Centrifuge the samples at 13,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
  - Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
  - Chromatographic Separation:
    - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8  $\mu$ m).
    - Mobile Phase A: 0.1% formic acid in water.
    - Mobile Phase B: 0.1% formic acid in acetonitrile.

- Gradient Elution: A suitable gradient to separate vincristine from matrix components.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5  $\mu$ L.
- Mass Spectrometric Detection:
  - Ionization Mode: Positive Electrospray Ionization (ESI+).
  - Multiple Reaction Monitoring (MRM): Monitor the transitions for vincristine and its deuterated internal standard. For example:
    - Vincristine:  $m/z$  825.4  $\rightarrow$  765.4
    - Vincristine-d3:  $m/z$  828.4  $\rightarrow$  768.4
- Data Analysis:
  - Construct a calibration curve by plotting the peak area ratio of vincristine to the internal standard against the concentration of the calibration standards.
  - Determine the concentration of vincristine in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Mechanism of Action: Vincristine

Vincristine is a vinca alkaloid that functions as a microtubule-destabilizing agent.<sup>[5][11]</sup> Its primary mechanism of action involves the inhibition of microtubule polymerization, which is crucial for mitotic spindle formation during cell division.<sup>[5][11][12]</sup> This disruption of microtubule dynamics leads to cell cycle arrest at the metaphase stage and ultimately induces apoptosis in rapidly dividing cells.<sup>[5][11]</sup>



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Caption: Mechanism of action of Vincristine leading to apoptosis.

This technical guide provides essential information for the use of Vincristine-d3 Sulfate in a research and drug development setting. The provided data and protocols offer a foundation for the accurate quantification of vincristine, while the mechanism of action summary provides context for its therapeutic application.

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